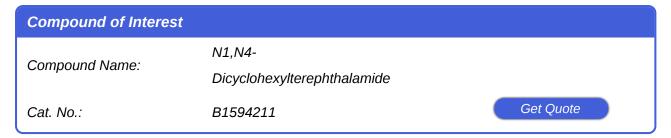


An In-depth Technical Guide to N1,N4-Dicyclohexylterephthalamide

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For Researchers, Scientists, and Drug Development Professionals

Executive Summary

This technical guide provides a comprehensive overview of N1,N4-

Dicyclohexylterephthalamide, a diamide derivative of terephthalic acid. The internationally recognized IUPAC name for this compound is N1,N4-dicyclohexylbenzene-1,4-dicarboxamide[1]. While the specified audience includes drug development professionals, it is crucial to note that current scientific literature predominantly focuses on its applications in materials science. Extensive searches for biological activity, pharmacological data, or involvement in signaling pathways have yielded no significant results. This document summarizes the compound's chemical identity, physical properties, detailed synthesis protocols, and its primary, well-documented application as a nucleating agent in polymer chemistry.

Chemical and Physical Properties

N1,N4-Dicyclohexylterephthalamide is a white crystalline solid characterized by its high thermal stability and low solubility in most common solvents at room temperature. Its core structure consists of a central benzene ring substituted at the 1 and 4 positions by carboxamide groups, with cyclohexyl groups attached to the nitrogen atoms. This molecular arrangement facilitates strong intermolecular hydrogen bonding, which is fundamental to its physical properties and applications.



The key chemical and physical data for **N1,N4-Dicyclohexylterephthalamide** are summarized in the table below.

Property	Value	Reference
IUPAC Name	N1,N4-dicyclohexylbenzene- 1,4-dicarboxamide	[1]
CAS Number	15088-29-6	[1]
Molecular Formula	C20H28N2O2	[1]
Molecular Weight	328.4 g/mol	[1]
Appearance	White powder	[2][3]
Melting Point	>300 °C	[2][3]
Assay (Purity)	≥99%	[2][3]
Synonyms	N,N'- Dicyclohexylterephthalamide, 1,4-Benzenedicarboxamide, N1,N4-dicyclohexyl-	[1]

Synthesis and Purification

The synthesis of **N1,N4-Dicyclohexylterephthalamide** is typically achieved through condensation reactions. The following section details the most common experimental protocols.

Experimental Protocols

Two primary synthesis routes are prevalent in the literature:

Protocol 1: Acyl Chloride Condensation

This is one of the most efficient methods for synthesizing **N1,N4- Dicyclohexylterephthalamide**. It involves the reaction of terephthaloyl chloride with cyclohexylamine.

• Reactants: Terephthaloyl chloride, Cyclohexylamine (2 equivalents).



- Solvent: Anhydrous dichloromethane or Tetrahydrofuran (THF).
- Catalyst/Base: Triethylamine is often added to neutralize the hydrochloric acid (HCl) byproduct.

Procedure:

- Dissolve terephthaloyl chloride in the chosen anhydrous solvent under an inert atmosphere (e.g., Nitrogen or Argon).
- Cool the solution in an ice bath.
- Slowly add a solution of cyclohexylamine and triethylamine in the same solvent to the cooled mixture with vigorous stirring.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours.
- Monitor the reaction progress using Thin-Layer Chromatography (TLC).
- Upon completion, the resulting precipitate is collected by filtration, washed with water to remove triethylamine hydrochloride, and then dried.

Protocol 2: From Dimethyl Terephthalate

This method involves the reaction of dimethyl terephthalate with cyclohexylamine, often requiring higher temperatures.

- Reactants: Dimethyl terephthalate, Cyclohexylamine.
- Catalyst: A combination of pyridine and potassium carbonate has been shown to be effective.
- Procedure:
 - Combine dimethyl terephthalate (e.g., 9.42 g), cyclohexylamine (e.g., 22.52 g), pyridine (e.g., 25 mL), and potassium carbonate (e.g., 0.69 g) in a three-necked round-bottom flask equipped with a condenser and stirrer.



- Heat the mixture in an oil bath to 135°C and maintain the reaction for 30 hours.
- During the reaction, cyclohexylamine may be added portion-wise to drive the reaction to completion.
- After the reaction period, the solvent is recovered under reduced pressure.
- Water is added to the residue, and the solid product is collected by filtration and washed with water.
- This method has been reported to achieve a yield of approximately 88.4%.

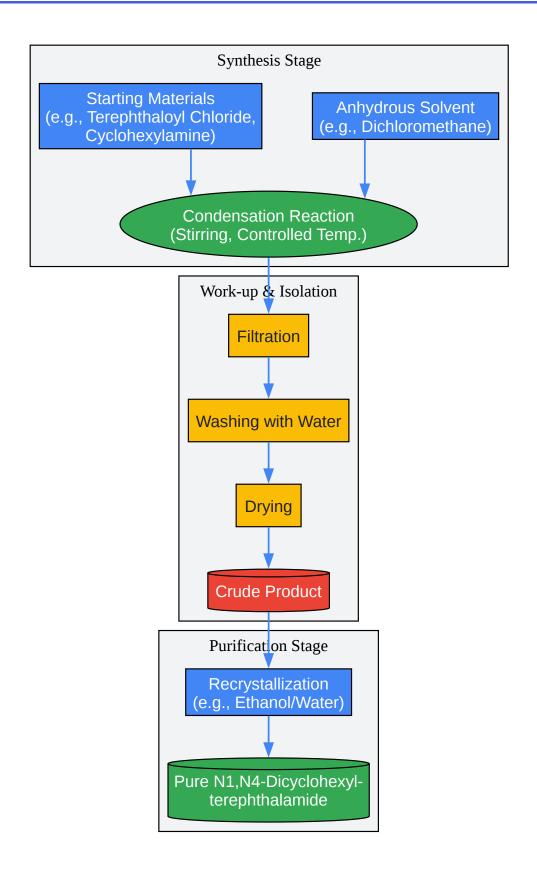
Purification

For research-grade material, the crude product from synthesis must be purified. The most common technique is recrystallization. This involves dissolving the crude solid in a suitable solvent (such as an ethanol/water mixture) at an elevated temperature and allowing it to cool slowly. As the solution cools, the desired **N1,N4-Dicyclohexylterephthalamide** crystallizes out, leaving impurities dissolved in the solvent. The pure crystals are then collected by filtration.

Synthesis Workflow Diagram

The general workflow for the synthesis and purification of **N1,N4- Dicyclohexylterephthalamide** can be visualized as follows.





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Caption: General experimental workflow for synthesis and purification.



Core Applications and Mechanism of Action

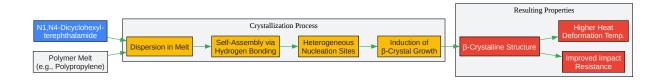
The primary application of **N1,N4-Dicyclohexylterephthalamide** is as a highly effective nucleating agent for polymers, particularly for polypropylene (PP)[2].

Role as a Beta-Nucleating Agent

In polypropylene, this compound acts as a β -nucleating agent, which induces the formation of the β -crystalline form of the polymer. This specific crystalline structure imparts desirable mechanical properties to the material, such as improved impact resistance and a higher heat deformation temperature. The efficacy of the compound is rooted in its ability to facilitate heterogeneous nucleation and promote specific crystalline orientations through a process known as epitaxial growth. The strong, directional hydrogen bonds between the amide groups of the nucleating agent are crucial for its self-assembly into a template that guides polymer crystallization.

Logical Relationship Diagram: Nucleating Action

The logical relationship illustrating how **N1,N4-Dicyclohexylterephthalamide** improves polymer properties is shown below.



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Caption: Mechanism of action as a polymer nucleating agent.

Other Applications



Beyond its role in polymers, **N1,N4-Dicyclohexylterephthalamide** is also utilized in the field of liquid crystal materials and as an intermediate for certain dyes, owing to its rigid core structure and thermal stability[2][3].

Relevance to Drug Development

Despite the target audience for this guide, it is important to reiterate that extensive literature searches did not reveal any established applications of **N1,N4-Dicyclohexylterephthalamide** in drug development, pharmacology, or as a modulator of biological signaling pathways. The PubChem database, a comprehensive resource for chemical and biological information, lists no recorded biological test results for this compound. Its properties are leveraged in materials science, and it is typically sold for research purposes in this context, not for human or veterinary use[4]. Professionals in drug development should be aware that while the molecule's structure, featuring hydrogen bond donors and acceptors, is of a type sometimes found in biologically active molecules, this specific compound's utility appears to be confined to the realm of materials science based on current public knowledge.

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